

Z-Phe-OMe Proper Disposal Procedures

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Compound of Interest

Compound Name: Z-Phe-ome

Cat. No.: B8687935

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Core Directive: Operational Autonomy

This guide supersedes generic waste templates. It is engineered specifically for N-Carbobenzyloxy-L-phenylalanine methyl ester (**Z-Phe-OMe**), a common intermediate in peptide synthesis. While often categorized as "low hazard" in bulk, its disposal requires strict adherence to organic chemical waste protocols to prevent environmental contamination and ensure regulatory compliance (RCRA/EPA).

Immediate Action Required: Treat **Z-Phe-OMe** as Non-Halogenated Organic Chemical Waste. Do not dispose of in municipal trash or down laboratory drains.

Technical Safety Assessment (E-E-A-T)

Chemical Identity & Hazard Profile

To ensure precise handling, verify the compound against the following identifiers. Misidentification is a primary cause of disposal accidents.

Parameter	Specification
Chemical Name	N-Carbobenzyloxy-L-phenylalanine methyl ester
Common Abbreviation	Z-Phe-OMe
CAS Number	35909-92-3
Molecular Formula	C ₁₈ H ₁₉ NO ₄
Physical State	White to off-white crystalline powder
Solubility	Soluble in organic solvents (MeOH, DMSO, DMF); Insoluble in water

Hazard Analysis

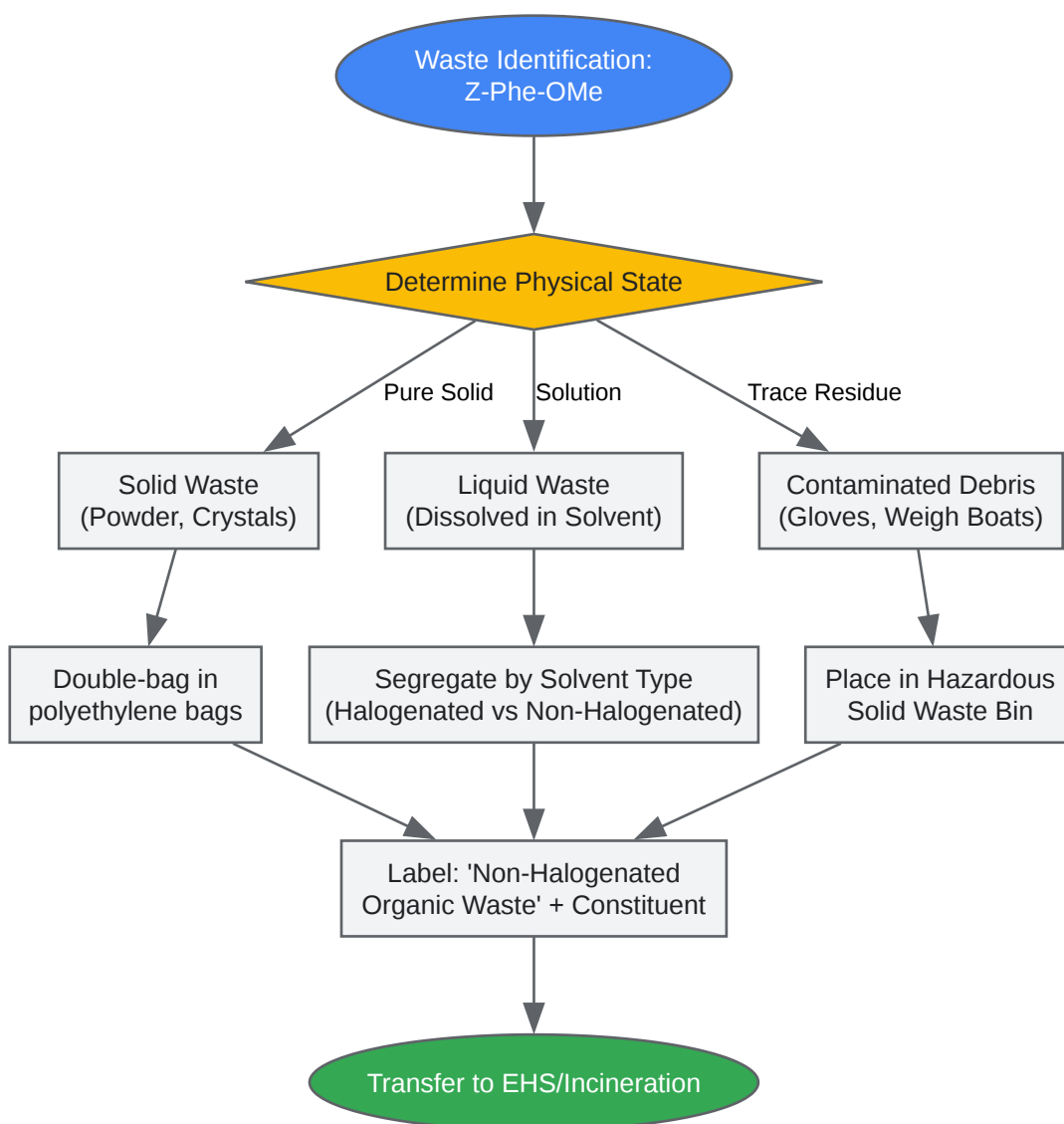
While **Z-Phe-OMe** is not classified as a "P-listed" acutely toxic substance, it carries specific risks that dictate its disposal pathway:

- **Toxicological Status:** Although often labeled "Not Dangerous" under GHS for transport, it causes skin and eye irritation and potential respiratory irritation upon inhalation of dust.
- **Environmental Impact:** As an organic ester, it has the potential to impact aquatic life if leached. It must be incinerated to prevent bioaccumulation.
- **Combustion Products:** Thermal decomposition releases Nitrogen Oxides (NO_x) and Carbon Oxides (CO, CO₂).^[1]

Step-by-Step Disposal Protocols

Decision Logic: The Disposal Workflow

The following diagram illustrates the critical decision points for disposing of **Z-Phe-OMe** based on its physical state.



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Figure 1: Decision tree for segregating **Z-Phe-OMe** waste streams.

Protocol A: Solid Waste (Pure Substance)

Scenario: Expired reagent or excess powder from synthesis.

- Containment: Do not sweep loose powder directly into a bin. Transfer the solid into a sealable container (e.g., a wide-mouth HDPE jar) or double-bag it in heavy-duty polyethylene waste bags.

- Solvent Compatibility: If you choose to dissolve the solid to combine with liquid waste, use a combustible, non-halogenated solvent like Methanol or Ethanol. Do not use water.
- Labeling: Affix a hazardous waste tag.
 - Constituent: **Z-Phe-OMe** (N-Carbobenzyloxy-L-phenylalanine methyl ester).
 - Hazard Checkbox: Irritant.
- Storage: Store in the "Solid Organic Waste" satellite accumulation area until pickup.

Protocol B: Liquid Waste (Reaction Mixtures)

Scenario: **Z-Phe-OMe** dissolved in solvents (e.g., reaction mother liquor).

- Segregation: Determine the primary solvent.
 - Non-Halogenated: (e.g., Methanol, Ethyl Acetate, DMF). Add to the "Non-Halogenated Organic" carboy.
 - Halogenated: (e.g., DCM, Chloroform). Add to the "Halogenated Organic" carboy.
- Concentration Limits: If the concentration of **Z-Phe-OMe** is high (>10%), ensure the waste container is not filled >90% to allow for expansion.
- Incompatibility Check: Ensure no strong oxidizers (e.g., Nitric acid, Peroxides) are present in the waste stream, as **Z-Phe-OMe** is incompatible with strong oxidizing agents.

Protocol C: Contaminated Labware

Scenario: Empty vials, pipette tips, weighing paper, and gloves.

- Empty Containers: Vials that held **Z-Phe-OMe** must be triple-rinsed with a suitable solvent (e.g., Acetone or Ethanol) before disposal.
 - Collect the rinsate as Liquid Waste (Protocol B).
 - Defaced/washed containers can often be recycled or trashed depending on local EHS rules, but treating as solid chemical waste is the safest default.

- Debris: Place gloves and paper towels in the designated "Solid Hazardous Waste" bin. Do not use the general office trash.

Emergency Procedures: Spill Management

In the event of a spill, rapid containment prevents the spread of particulate matter.

- PPE Up-leveling: Wear nitrile gloves, safety goggles, and a lab coat.[2] If the spill is large (>50g) and dust is visible, use a NIOSH N95 particulate respirator to prevent inhalation.
- Dry Spill (Powder):
 - Do not dry sweep (creates dust).
 - Cover the spill with wet paper towels (dampened with water or ethanol) to suppress dust.
 - Scoop the wet material into a waste container.
- Wet Spill (Solution):
 - Absorb with an inert material (vermiculite, sand, or chemical spill pads).[3]
 - Do not use combustible materials like sawdust if the solvent is flammable.
- Decontamination: Wipe the surface with a soap and water solution followed by an ethanol rinse.

Regulatory & Compliance Notes

- RCRA Classification: **Z-Phe-OMe** is not specifically listed (P or U list) under US EPA RCRA regulations, but it is regulated as a characteristic waste if dissolved in ignitable solvents (D001).
- Disposal Method: The ultimate disposal method by the waste contractor will be High-Temperature Incineration equipped with scrubbers to neutralize nitrogen oxides.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 122047, **Z-Phe-OMe**. Retrieved from [[Link](#)]
- Advent Chembio. Safety Data Sheet: N-Cbz-L-phenylalanine methyl ester. Retrieved from [[Link](#)]

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Sources

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